

Kumujancine: A Technical Overview of Physicochemical Properties

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Compound of Interest

Compound Name: Kumujancine

Cat. No.: B1238796

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Introduction

Kumujancine, identified by the CAS number 92631-69-1, is a heterocyclic organic compound.

[1][2] Its chemical structure is defined as 4-methoxy-9H-pyrido[3,4-b]indole-1-carbaldehyde.[1]

[3] This document provides a summary of the available physicochemical data for

Kumujancine. It is important to note that publicly accessible information regarding its biological activities, associated signaling pathways, and detailed experimental protocols is limited at this time.

Physicochemical Properties

The known physical and chemical properties of **Kumujancine** are summarized in the table below. These values are primarily based on computational models and data aggregated in chemical databases.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₀ N ₂ O ₂	[1][3]
Molecular Weight	226.235 g/mol	[1]
IUPAC Name	4-methoxy-9H-pyrido[3,4-b]indole-1-carbaldehyde	[3]
CAS Number	92631-69-1	[1]
Boiling Point	487°C at 760 mmHg (Predicted)	[1]
Density	1.372 g/cm ³ (Predicted)	[1]
Flash Point	248.3°C (Predicted)	[1]
XLogP3	2.1	[3]

Note: Experimental data for properties such as melting point and solubility are not readily available in the public domain. The provided boiling point, density, and flash point are predicted values.

Synthesis and Experimental Data

Detailed experimental protocols for the synthesis or isolation of **Kumujancine** are not extensively documented in readily accessible scientific literature. While the synthesis of related β -carboline structures is a subject of research, specific methodologies tailored to **Kumujancine** are not available.

Similarly, comprehensive spectroscopic data, such as detailed ¹H-NMR, ¹³C-NMR, and mass spectrometry analyses for **Kumujancine**, are not publicly available. This lack of data prevents a more in-depth analysis of its chemical structure and purity.

Biological Activity and Signaling Pathways

As of the latest available information, there are no specific studies detailing the biological activities of **Kumujancine**. The broader class of β -carboline alkaloids, to which **Kumujancine** belongs, is known to exhibit a range of pharmacological properties. However, without specific

experimental data for **Kumujancine**, its biological effects and potential mechanisms of action remain unknown. Consequently, no signaling pathways directly modulated by **Kumujancine** have been identified.

Conclusion

This technical guide consolidates the currently available physicochemical information for **Kumujancine**. While its basic chemical identity has been established, there is a significant gap in the scientific literature regarding its experimental properties, synthesis, and biological functions. Further research is required to elucidate the full chemical and biological profile of this compound. The absence of this critical information currently limits its potential application in drug development and other scientific research areas. Therefore, the creation of detailed experimental workflows or signaling pathway diagrams is not feasible at this time.

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